

HO-PEG4-Benzyl ester molecular weight and formula

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Compound of Interest

Compound Name: *HO-PEG4-Benzyl ester*

Cat. No.: *B8103797*

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In-Depth Technical Guide: HO-PEG4-Benzyl Ester

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and applications of **HO-PEG4-Benzyl ester**, a heterobifunctional polyethylene glycol (PEG) linker. This molecule is of significant interest in the fields of bioconjugation, drug delivery, and particularly in the development of Proteolysis Targeting Chimeras (PROTACs).

Core Properties of HO-PEG4-Benzyl Ester

HO-PEG4-Benzyl ester is a well-defined, monodisperse PEG linker featuring a terminal hydroxyl (-OH) group and a benzyl-protected carboxylic acid. The four ethylene glycol units provide a hydrophilic spacer that can enhance the solubility and pharmacokinetic properties of the conjugated molecule.

Quantitative Data Summary

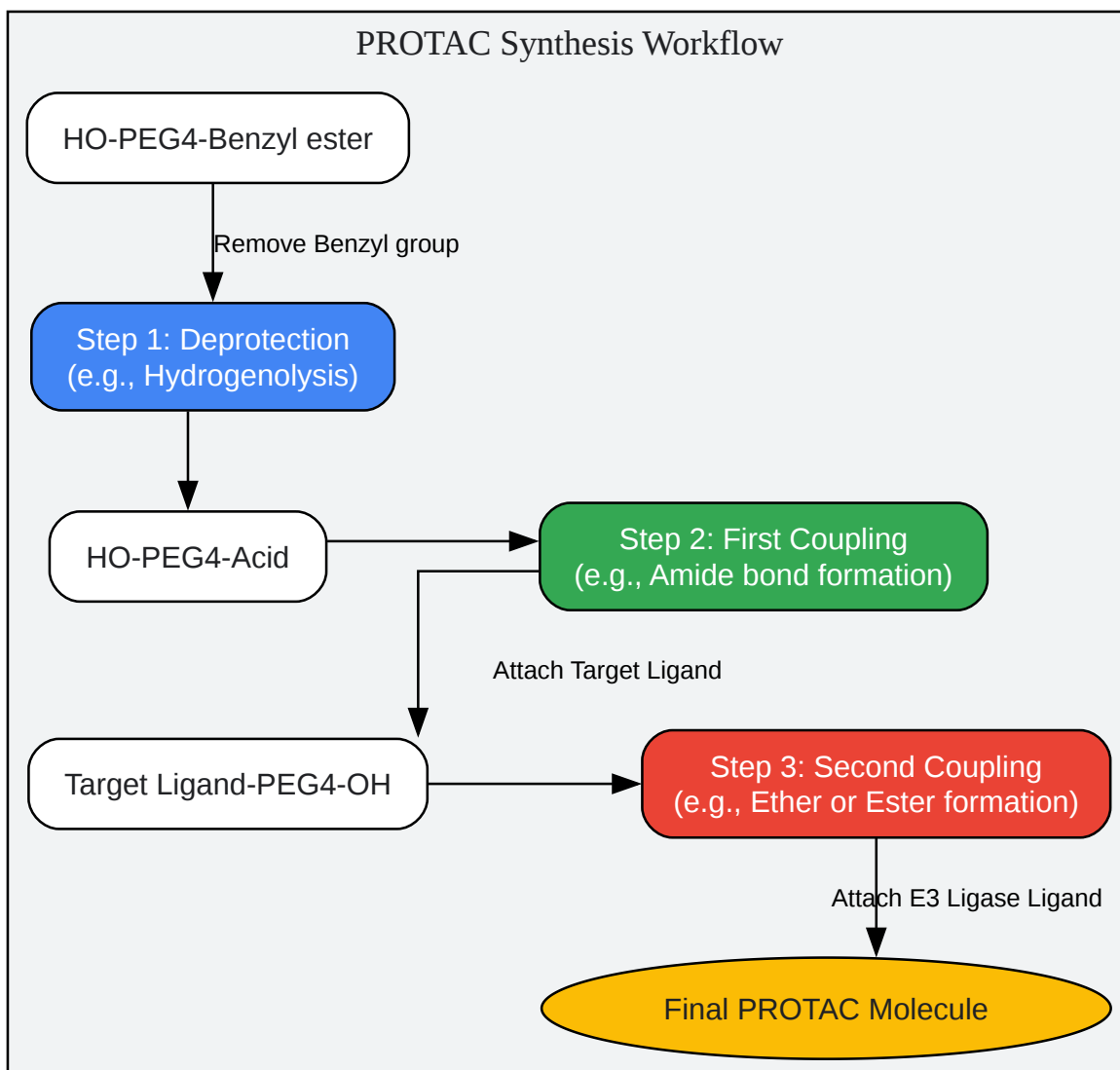
The key molecular and physical properties of **HO-PEG4-Benzyl ester** are summarized in the table below.

Property	Value	Citation(s)
Molecular Weight	356.41 g/mol	[1][2][3][4]
Molecular Formula	C ₁₈ H ₂₈ O ₇	[1]
Appearance	Colorless or Light Yellowish Liquid	
Purity	Typically ≥95%	
Storage Conditions	-20°C for long-term storage	

Application in PROTAC Development

A primary application of **HO-PEG4-Benzyl ester** is its use as a linker in the synthesis of PROTACs. PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome. The PEG linker serves to connect the target protein ligand to the E3 ligase ligand, and its length and composition are critical for the formation of a stable and productive ternary complex.

The diagram below illustrates the general workflow for utilizing a hydroxyl- and protected-acid-terminated PEG linker, such as **HO-PEG4-Benzyl ester**, in the synthesis of a PROTAC.



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